

Chemical and Physical Properties of Picloxydine

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Compound Focus: Picloxydine

CAS No.: 5636-92-0

Cat. No.: S007018

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The following table consolidates the fundamental chemical and physical data for **picloxydine**:

Property	Value / Description
CAS Number	5636-92-0 [1] [2]
Molecular Formula	C ₂₀ H ₂₄ Cl ₂ N ₁₀ [1] [2]
Molecular Weight	475.38 g/mol [1] [2]
Common Name	Picloxydine [2]
Chemical Structure	A heterocyclic bis-biguanide [1] [3]
Density	1.50 ± 0.1 g/cm ³ [1]
Boiling Point	703.8 °C at 760 mmHg [2]
Flash Point	379.5 °C [2]
Storage Condition	Store in a cool, dry place [1]

Therapeutic Applications and Biological Activity

Picloxydine's primary documented use is as a topical antiseptic.

Aspect	Description
Primary Activity	Antibacterial and antiplaque agent [1] [2].
Mechanism of Action	As a biguanide, its activity is often attributed to the disruption of bacterial cell membranes [3]. Its structural features are similar to the amino acid arginine, and it carries a highly electron-rich π -conjugated functional moiety [3].

| **Key Applications** | - **Ophthalmic Care:** Used in eye drops (e.g., marketed as **Vitabact**) for conditions like trachoma and for prophylaxis before and after intravitreal injections to prevent infectious complications [4] [3].

- **Oral Care:** Shows effectiveness in reducing oral aerobic and anaerobic organisms [2].
- **Surface Disinfection:** Formulated in disinfectants for non-autoclavable hospital equipment [1]. |

Experimental Data and Protocols

Recent clinical studies have evaluated the efficacy of **picloxydine** for ocular use. The table below summarizes a key in-vitro methodology and findings.

Experimental Element	Details
Study Objective	To evaluate the efficacy of picloxydine (Vitabact) against conjunctival bacterial isolates, including antibiotic-resistant strains [4].
Methodology	Microdilution Test: Used to determine the Minimal Inhibition Concentration (MIC) of picloxydine against bacterial isolates from patient conjunctival swabs [4].

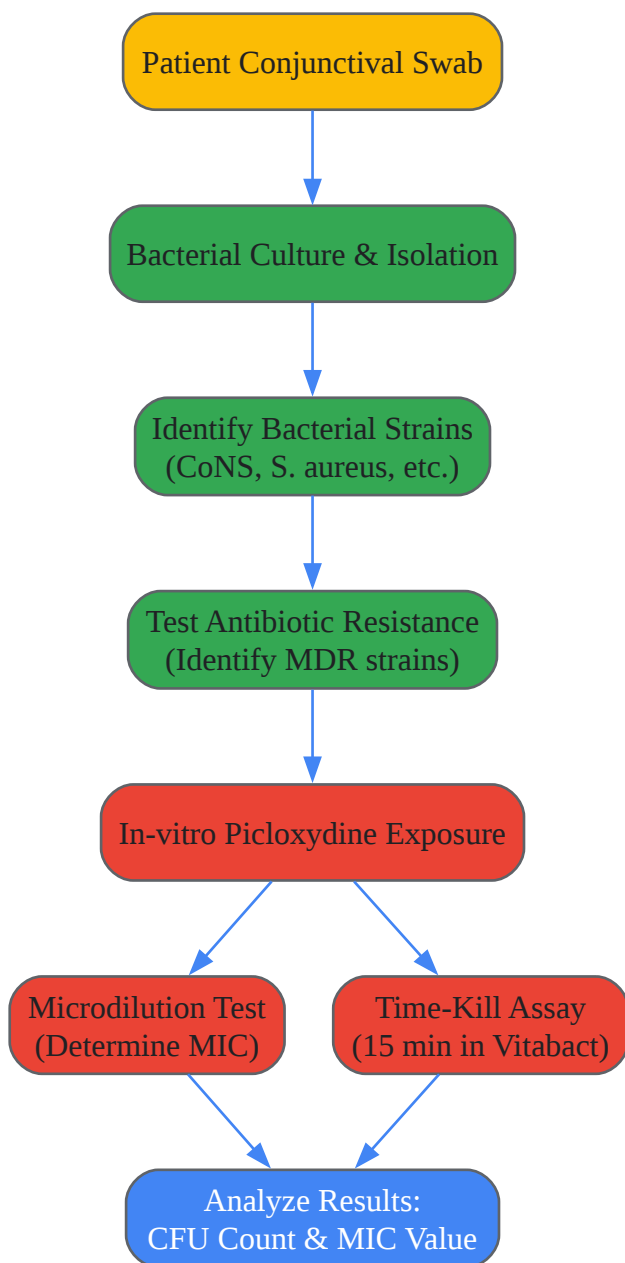
Experimental Element	Details
Tested Isolates	Coagulase-negative Staphylococci (CoNS), including multidrug-resistant (MDR) strains, <i>Staphylococcus aureus</i> , and <i>Pseudomonas aeruginosa</i> [4].

| **Key Findings** | - **MIC: Picloxydine** showed a bactericidal effect against Staphylococci (both antibiotic-resistant and susceptible) with an **MIC \geq 13.56 $\mu\text{g/mL}$** [4].

- **Direct Exposure:** Incubation of bacteria for **15 minutes** in a commercial **Vitabact eye drop solution (434 $\mu\text{g/mL}$)** resulted in a **total loss of colony-forming units (CFU)** for all tested isolates, including *P. aeruginosa* [4]. | | **Conclusion** | The confirmed efficacy against conjunctival bacteria, including MDR strains, makes **picloxydine** a promising agent for preventing injection-associated infections [4]. |

Visualizing the Experimental Workflow

The following diagram illustrates the experimental workflow used to determine the efficacy of **picloxydine** in the cited ophthalmic study.



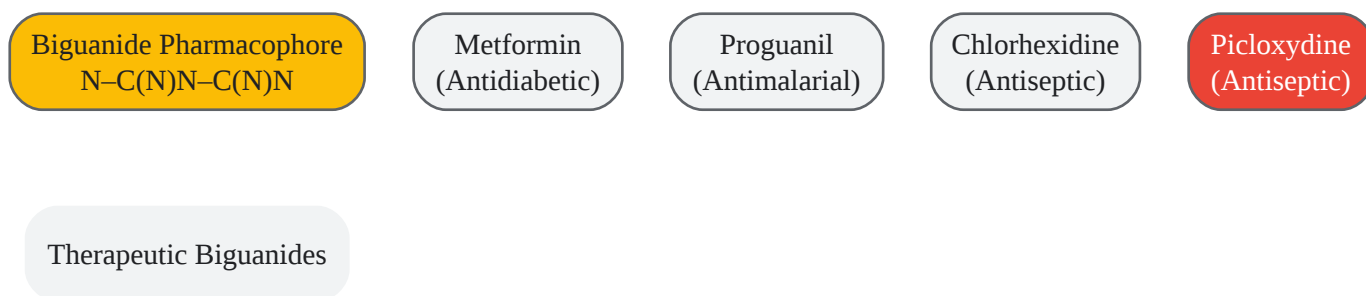
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*Experimental workflow for evaluating **picloxydine**'s efficacy against ocular pathogens.*

The Biguanide Pharmacophore and Picloxydine's Place

Picloxydine belongs to the **biguanide** family, which shares a common N–C(N)N–C(N)N functional group [3]. This structure is electron-rich and often exists in a protonated state under physiological conditions, which is crucial for its biological activity [3].

The diagram below situates **picloxydine** within the broader context of therapeutically important biguanides.



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Picloxydine's classification within the biguanide family of therapeutic agents.

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References

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2. Picloxydine | CAS#:5636-92-0 [chemsrc.com]
3. Biguanides: Species with versatile therapeutic applications [sciencedirect.com]
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